

Application Notes and Protocols for 4-Pentenal in the Fragrance Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentenal

Cat. No.: B109682

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Pentenal (CAS No. 2100-17-6) is an organic compound characterized by a terminal double bond and an aldehyde functional group.^{[1][2]} This unsaturated aldehyde possesses a unique olfactory profile, described as a cooked brown and roasted aroma, which lends itself to potential applications within the fragrance and flavor industry.^{[3][4]} While primarily recognized as a flavoring agent, its chemical reactivity and distinct scent profile make it a subject of interest for fragrance research and development, potentially as a top note or a modifier in complex fragrance compositions.^{[1][5]} This document provides detailed application notes and experimental protocols for the evaluation and use of **4-pentenal** in fragrance applications.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **4-pentenal** is essential for its effective application in fragrance formulations. These properties influence its volatility, stability, and interaction with other fragrance components.

Property	Value	Reference
Molecular Formula	C ₅ H ₈ O	[2][6]
Molecular Weight	84.12 g/mol	[2][6]
CAS Number	2100-17-6	[2][6]
Appearance	Colorless liquid	[4]
Odor Profile	Cooked brown and roasted aroma	[3][4]
Boiling Point	99-103 °C at 760 mm Hg	[7]
Density	0.853-0.857 g/cm ³	[4]
Refractive Index	1.413-1.418	[4]
Solubility	Slightly soluble in water; soluble in ethanol, pentane, and diethyl ether.	[4]
Vapor Pressure	42.85 mmHg @ 25 °C (estimated)	[7]
Flash Point	-3.4 °C (estimated)	[7]

Olfactory Profile and Applications

4-Pentenal is noted for its high-strength, roasted aroma.[3] It is recommended to be evaluated in a 0.10% solution or less due to its potency.[3] In the context of the broader family of aldehydes used in perfumery, which are known for lending a fresh, sparkling, and often soapy or waxy character, **4-pentenal**'s roasted quality is distinctive.[8][9][10]

While specific commercial fragrance formulations containing **4-pentenal** are not publicly disclosed, its properties suggest potential applications as:

- Top Note Modifier: To introduce a unique, savory, or roasted nuance to the initial impression of a fragrance.

- Specialty Accord Component: In the creation of gourmand, nutty, or roasted accords for niche fragrances.
- Intermediate in Fragrance Synthesis: **4-Pentenal** can serve as a precursor for the synthesis of other fragrance molecules.^{[1][5]}

It is important to note that some sources recommend against the use of **4-pentenal** directly in fragrance applications, suggesting its primary role may be as a flavoring agent or a chemical intermediate.^[7]

Experimental Protocols

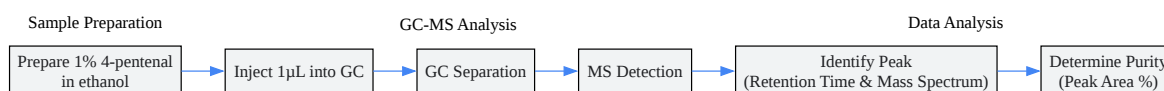
Quality Control and Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To verify the identity and purity of **4-pentenal** raw material.

Methodology:

- Sample Preparation: Prepare a 1% solution of **4-pentenal** in a suitable solvent such as ethanol.
- GC-MS System: A standard GC-MS system equipped with a non-polar or semi-polar capillary column (e.g., HP-5MS) is suitable.
- Injection: Inject 1 μL of the prepared sample into the GC injector.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 50 °C, hold for 2 minutes, then ramp to 250 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- MS Conditions:

- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 35 to 350.
- Data Analysis: Identify the **4-pentenal** peak by its retention time and comparison of its mass spectrum with a reference library (e.g., NIST). Purity is determined by the relative area of the **4-pentenal** peak compared to the total area of all peaks in the chromatogram.



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*GC-MS workflow for quality control of **4-pentenal**.*

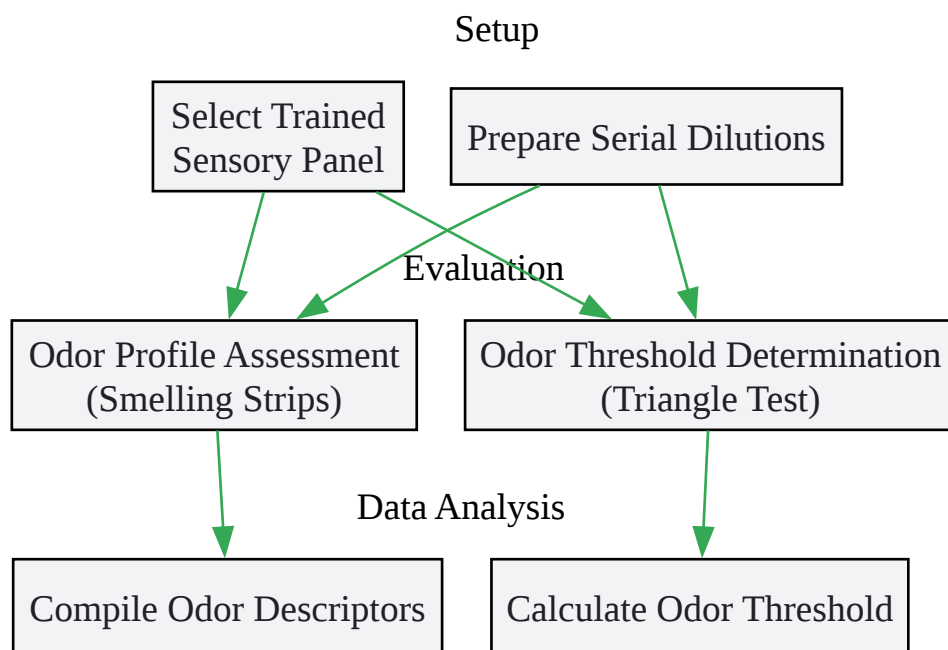
Sensory Evaluation by a Trained Panel

Objective: To characterize the olfactory profile of **4-pentenal** and determine its odor detection threshold.

Methodology:

- Panel Selection: A panel of 8-12 trained sensory assessors with experience in fragrance evaluation.
- Sample Preparation:
 - Odor Profile: Prepare serial dilutions of **4-pentenal** in an odorless solvent (e.g., diethyl phthalate or ethanol) at concentrations of 1%, 0.1%, and 0.01%.
 - Odor Threshold: Prepare a series of dilutions in deionized water, starting from a concentration below the expected threshold and increasing in logarithmic steps.

- Evaluation Procedure:
 - Odor Profile: Present the diluted samples on smelling strips to the panelists in a randomized and blind manner. Panelists describe the odor using a standardized vocabulary.
 - Odor Threshold: Use a forced-choice method (e.g., triangle test) where panelists are presented with three samples, one containing the odorant and two blanks, and asked to identify the different sample. The threshold is the concentration at which a statistically significant portion of the panel can correctly identify the odorant.
- Data Analysis: Compile the descriptors for the odor profile. Calculate the group odor detection threshold using appropriate statistical methods.



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Workflow for the sensory evaluation of 4-pentenal.

Stability Testing in an Alcoholic Fragrance Base

Objective: To evaluate the stability of **4-pentenal** in a typical fragrance base under accelerated conditions.

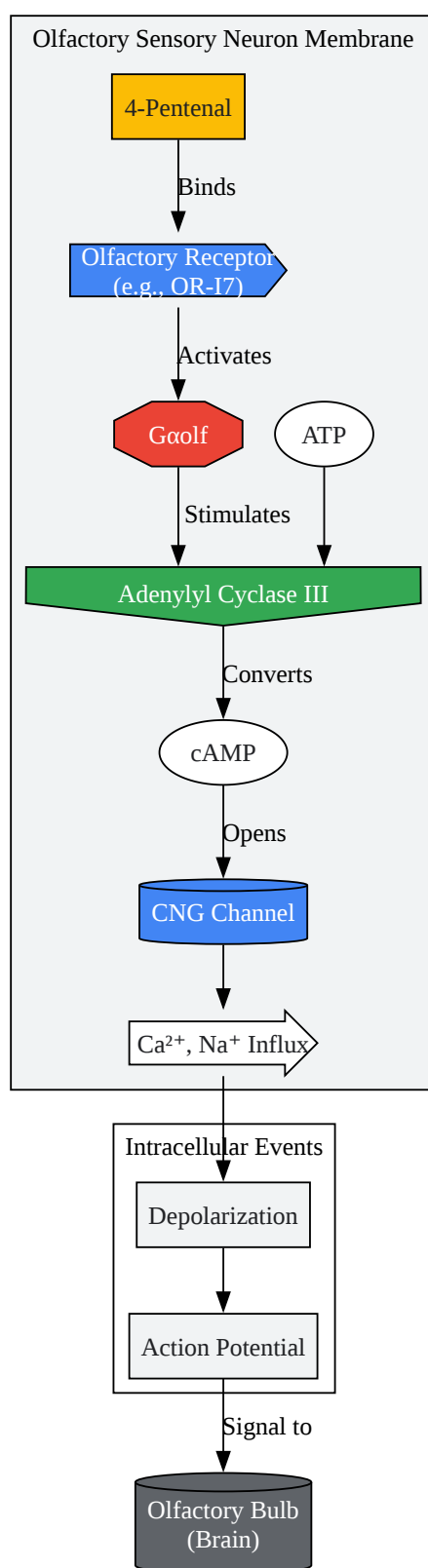
Methodology:

- Sample Preparation: Prepare a 1% solution of **4-pentenal** in a 95% ethanol/5% deionized water mixture. Prepare a control sample of the base without **4-pentenal**.
- Storage Conditions:
 - Accelerated Aging: Store samples in a climate chamber at 40 °C for 1, 2, and 4 weeks.
 - Light Exposure: Expose samples to a controlled UV light source.
 - Control: Store samples at room temperature in the dark.
- Evaluation: At each time point, evaluate the samples for:
 - Color and Clarity: Visual inspection.
 - pH: Using a calibrated pH meter.
 - Odor: Sensory evaluation by a trained panel to detect any changes in the odor profile.
 - Chemical Composition: GC-MS analysis to quantify the concentration of **4-pentenal** and identify any degradation products.
- Data Analysis: Compare the results from the stressed samples to the control to assess the stability of **4-pentenal**.

Olfactory Signaling Pathway

The perception of aldehydes, including unsaturated aldehydes like **4-pentenal**, is initiated by their interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. The binding of an odorant to an OR triggers a G-protein-coupled signaling cascade. Specifically, the G-protein $G_{\alpha olf}$ is activated, which in turn stimulates adenylyl cyclase III (ACIII). ACIII converts ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of

Ca^{2+} and Na^{+} ions. This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for further processing. The rodent olfactory receptor OR-I7 is a well-studied receptor known to be activated by aliphatic aldehydes.^{[1][2]}^{[11][12]} Studies have shown that the binding affinity is influenced by the carbon chain length, with aldehydes containing 5-11 carbon atoms being effective agonists.^[1]



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Simplified olfactory signaling pathway for aldehydes.

Safety and Regulatory Information

- Toxicity: **4-Pentenal** is moderately toxic by ingestion, inhalation, and skin contact.[3]
- Flavoring Agent Status: It is listed by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and has a FEMA (Flavor and Extract Manufacturers Association) number (4262), indicating its use as a flavoring agent.[6]
- Fragrance Use Regulations: While used in the preparation of fragrances, some sources indicate it is "not for fragrance use" in the final consumer product, which may suggest limitations or the need for further safety assessments for cosmetic applications. The International Fragrance Association (IFRA) sets standards for the safe use of fragrance ingredients. For unsaturated aldehydes, IFRA has established restrictions based on their potential for skin sensitization.[3] It is crucial for researchers and formulators to consult the latest IFRA standards and regional cosmetic regulations (e.g., EU Cosmetic Regulation) before using **4-pentenal** in any consumer product.[8][9]

Conclusion

4-Pentenal is a volatile compound with a distinct roasted aroma that presents interesting possibilities for fragrance creation, likely as a modifier or in specialty accords. Its use, however, requires careful consideration of its potency, stability, and the evolving regulatory landscape for fragrance ingredients. The protocols outlined in this document provide a framework for the systematic evaluation of **4-pentenal** for its potential inclusion in fragrance formulations. Further research into its stability in various matrices and a more definitive understanding of its regulatory status for cosmetic use are warranted.

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- To cite this document: BenchChem. [Application Notes and Protocols for 4-Pentenal in the Fragrance Industry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109682#use-of-4-pentenal-in-the-fragrance-industry]

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